Understanding the Compound: Physicochemical Properties and Impurity Profile

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Compound of Interest

Compound Name:	*5-Bromo-2-(methoxymethyl)pyridine*
CAS No.:	*1000787-43-8*
Cat. No.:	*B3196712*

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A successful purification strategy begins with a thorough understanding of the target compound's properties and the likely impurities. While specific experimental data for **5-Bromo-2-(methoxymethyl)pyridine** may be limited, we can infer its properties from analogous structures found in the literature.

Physicochemical Properties (Estimated)

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Property	Estimated Value/Characteristic	Rationale/Significance
Molecular Formula	C_7H_8BrNO	-
Molecular Weight	202.05 g/mol	Important for stoichiometric calculations and characterization.
Boiling Point	>200 °C at atmospheric pressure	Substituted pyridines often have high boiling points.[1] This suggests that vacuum distillation is a viable purification method.
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, methanol). Sparingly soluble in non-polar solvents (e.g., hexanes).	Crucial for selecting appropriate solvents for chromatography and recrystallization.
Appearance	Likely a liquid or low-melting solid at room temperature.	Influences handling and the choice between distillation and recrystallization.

Potential Impurities

The impurity profile is largely dependent on the synthetic route. Common impurities may include:

- Starting Materials: Unreacted precursors from the synthesis.
- Isomeric Byproducts: Such as 3-bromo and other positional isomers, which can be difficult to separate due to similar physical properties.[1]
- Di-brominated Species: Over-bromination can lead to the formation of di-brominated pyridines.[2]

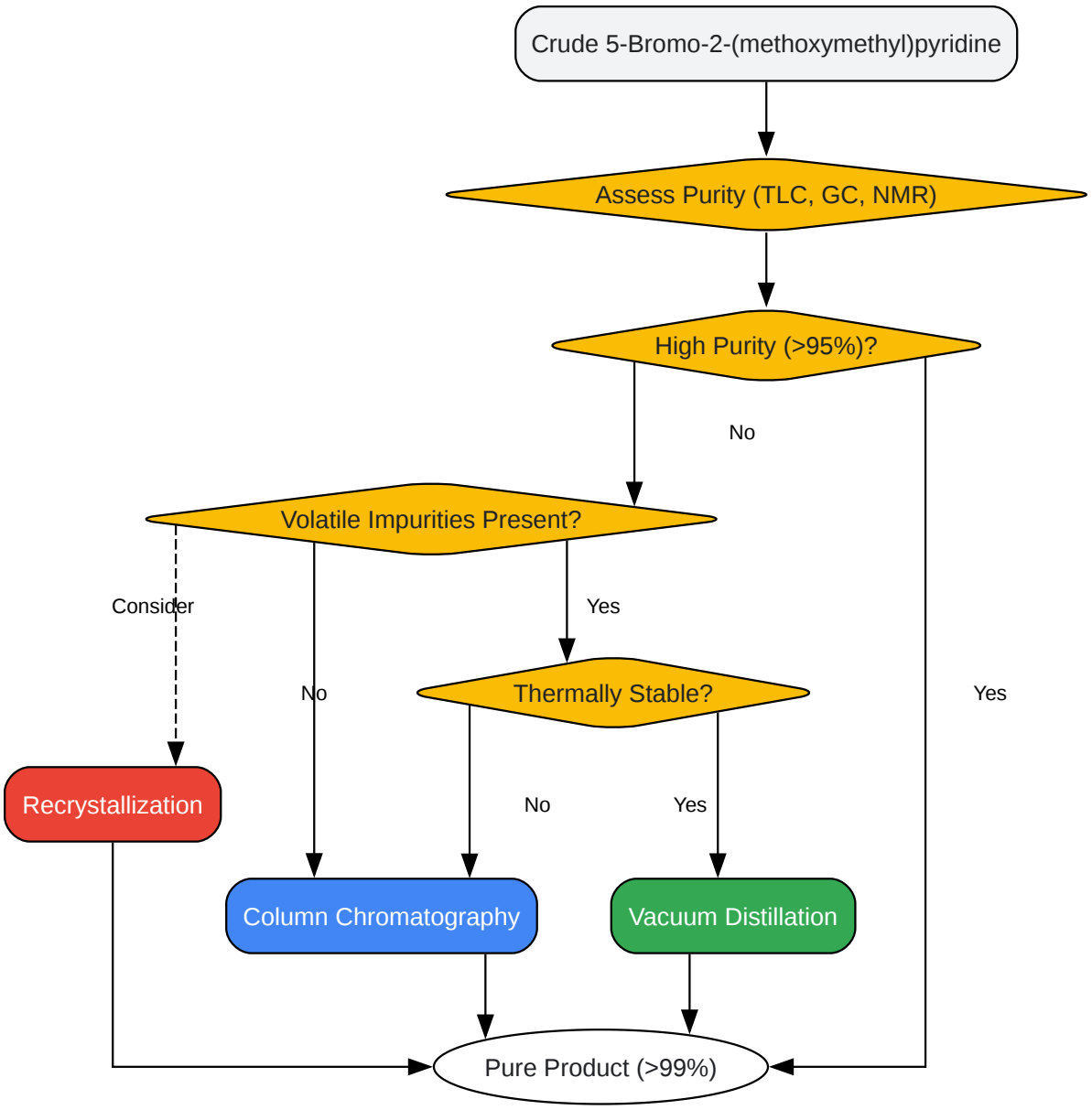
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- Solvent Residues: Residual solvents from the reaction or work-up.
- Reagent-derived Impurities: Byproducts from the reagents used in the synthesis.

Choosing the Right Purification Strategy

The selection of an appropriate purification technique is a critical decision that depends on the scale of the purification, the nature of the impurities, and the desired final purity.

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Caption: Decision workflow for selecting a purification method.

Protocol 1: Purification by Vacuum Distillation

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Principle: This technique separates compounds based on differences in their boiling points. By reducing the pressure, the boiling point of the compound is lowered, preventing thermal degradation. This method is ideal for separating the target compound from non-volatile impurities or those with significantly different boiling points.

When to Use:

- For large-scale purification.
- When impurities have a significantly higher or lower boiling point.
- When the compound is thermally stable under reduced pressure.

Experimental Protocol:

- Apparatus Setup: Assemble a standard vacuum distillation apparatus, ensuring all glassware is dry and joints are properly sealed with vacuum grease. Use a short-path distillation head for high-boiling compounds to minimize product loss.
- Charging the Flask: Charge the distillation flask with the crude **5-Bromo-2-(methoxymethyl)pyridine**. Do not fill the flask to more than two-thirds of its capacity. Add a magnetic stir bar or boiling chips to ensure smooth boiling.
- Applying Vacuum: Gradually apply vacuum to the system. A pressure of 1-10 mmHg is a good starting point.
- Heating: Begin heating the distillation flask gently with a heating mantle. Stir the contents continuously.
- Fraction Collection:
  - Collect any low-boiling impurities as the forerun.
  - As the temperature stabilizes, collect the main fraction corresponding to the boiling point of **5-Bromo-2-(methoxymethyl)pyridine** at the applied pressure.
  - Monitor the purity of the collected fractions by TLC or GC.

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- Completion: Once the main fraction has been collected and the temperature begins to rise again, stop the distillation. Allow the apparatus to cool completely before releasing the vacuum.

Troubleshooting:

- Bumping: Ensure vigorous stirring or fresh boiling chips are used.
- Product Solidification in Condenser: If the product is a solid at room temperature, use a water-jacketed condenser with warm water circulating.

Protocol 2: Purification by Silica Gel Column Chromatography

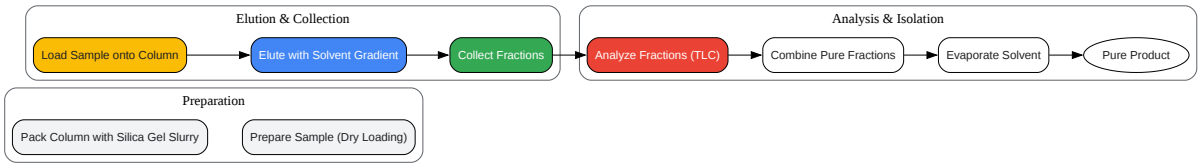
Principle: This is a solid-liquid chromatographic technique where the separation is based on the differential adsorption of the components of a mixture onto a solid stationary phase (silica gel) and their partitioning into a liquid mobile phase. It is a highly versatile and effective method for removing impurities with similar polarities.

When to Use:

- For high-purity requirements (>98%).[3]
- For separating isomeric and other closely related impurities.
- For small to medium-scale purifications.

Experimental Protocol:

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Caption: Workflow for purification by column chromatography.

- Solvent System Selection:
  - Determine an appropriate solvent system using thin-layer chromatography (TLC). A good starting point is a mixture of a non-polar solvent (e.g., hexanes or petroleum ether) and a more polar solvent (e.g., ethyl acetate).
  - Aim for an Rf value of 0.2-0.3 for the target compound.
- Column Packing:
  - Prepare a slurry of silica gel in the initial, low-polarity eluent.[3]
  - Pour the slurry into the column and allow it to pack under gravity or with gentle pressure, ensuring no air bubbles are trapped.[3]
- Sample Loading:
  - Dissolve the crude product in a minimal amount of a volatile solvent (e.g., dichloromethane).
  - Add a small amount of silica gel and evaporate the solvent to create a dry, free-flowing powder. This is known as dry loading and generally results in better separation.

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- Carefully add the dry-loaded sample to the top of the packed column.

- Elution and Fraction Collection:
  - Begin eluting with the non-polar solvent and gradually increase the polarity by adding more of the polar solvent (gradient elution).
  - Collect fractions and monitor the elution of the compound by TLC.

- Isolation:
  - Combine the fractions containing the pure product.
  - Remove the solvent under reduced pressure using a rotary evaporator to obtain the purified **5-Bromo-2-(methoxymethyl)pyridine**.

Solvent System Recommendations

Solvent System (v/v)	Polarity	Typical Application
Hexanes:Ethyl Acetate (9:1 to 7:3)	Low to Medium	Good starting point for separating non-polar impurities.
Dichloromethane:Methanol (99:1 to 95:5)	Medium to High	Useful for more polar impurities.

Protocol 3: Purification by Recrystallization

Principle: This technique relies on the differences in solubility of the target compound and impurities in a particular solvent at different temperatures. The compound should be highly soluble at high temperatures and poorly soluble at low temperatures, while the impurities should either be very soluble or insoluble at all temperatures.

When to Use:

- When the compound is a solid at room temperature.

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- For removing small amounts of impurities.
- As a final polishing step after another purification method.

Experimental Protocol:

- Solvent Selection:
  - Choose a solvent or solvent system in which the compound has high solubility at elevated temperatures and low solubility at room temperature or below.
  - Test small amounts of the crude product in various solvents (e.g., ethanol, isopropanol, hexanes, ethyl acetate, or mixtures).
- Dissolution:
  - Place the crude solid in an Erlenmeyer flask.
  - Add a minimal amount of the chosen solvent and heat the mixture with stirring until the solid completely dissolves.
- Decolorization (Optional):
  - If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
  - Perform a hot filtration to remove the charcoal.
- Crystallization:
  - Allow the hot, saturated solution to cool slowly to room temperature.
  - For maximum yield, cool the flask in an ice bath.
- Isolation and Drying:
  - Collect the crystals by vacuum filtration.
  - Wash the crystals with a small amount of cold solvent.

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- Dry the crystals under vacuum to remove any residual solvent.

Purity Assessment

After purification, it is essential to assess the purity of the **5-Bromo-2-(methoxymethyl)pyridine**. Standard analytical techniques include:

- Thin-Layer Chromatography (TLC): A quick and easy method to check for the presence of impurities.
- Gas Chromatography (GC): Provides quantitative information about the purity.
- High-Performance Liquid Chromatography (HPLC): A highly sensitive method for purity determination.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the structure and can be used for purity assessment.
- Mass Spectrometry (MS): Confirms the molecular weight of the compound.

Safe Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5][6] Handle the compound in a well-ventilated fume hood.[5][6]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.[5][6]

References

- CN102321016A - Synthesis method of 5-bromo-2-methyl 4-hydroxypyridinecarboxylate - Google Patents.
- No.3|447-452| May-July|2021 ISSN : (print) 2231–3087 / (online) 2230-9632 CODEN: HLEEA - 447 Heterocyclic Letters Vol. 11. Available at: [Link]
- CN101560183B - Method for preparing 5-bromo-2-methylpyridine - Google Patents.
- CN110642788A - Preparation method of 5-bromo-2-substituted pyrimidine compounds - Google Patents.

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- Process Development and Synthesis of Process-Related Impurities of an Efficient Scale-Up Preparation of 5,2′-Dibromo-2,4′,5′-Trihydroxy Diphenylmethanone as a New Acute Pyelonephritis Candidate Drug - PMC - NIH. Available at: [Link]
- CN112479991A - Preparation method of 2-bromo-5-aldehyde pyridine - Google Patents.
- Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction of Commercially Available 5-Bromo-2-methylpyridin-3-amine: Quantum Mechanical Investigations and Biological Activities - MDPI. Available at: [Link]
- 5-Bromo-2-methoxypyridine | C6H6BrNO | CID 2734895 - PubChem. Available at: [Link]
- 2-Bromo-5-methoxypyridine | C6H6BrNO | CID 11148151 - PubChem. Available at: [Link]
- Pyridine, 2-bromo-5-methyl- | SIELC Technologies. Available at: [Link]

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Sources

- 1. CN101560183B - Method for preparing 5-bromo-2-methylpyridine - Google Patents [patents.google.com]
- 2. heteroletters.org [heteroletters.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Process Development and Synthesis of Process-Related Impurities of an Efficient Scale-Up Preparation of 5,2′-Dibromo-2,4′,5′-Trihydroxy Diphenylmethanone as a New Acute Pyelonephritis Candidate Drug - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jubilantingrevia.com [jubilantingrevia.com]
- 6. fishersci.com [fishersci.com]
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